

Technical Support Guide: Purification of Ethyl 2-Nitropropionate

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Compound of Interest

Compound Name: Ethyl 2-nitropropionate

CAS No.: 2531-80-8

Cat. No.: B1583671

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Executive Summary & Chemical Context

Ethyl 2-nitropropionate (CAS: 2531-80-8) is a versatile intermediate often synthesized via the Kornblum reaction (displacement of

-halo esters with metal nitrites).[1] While this route is direct, it notoriously produces a mixture of the desired nitroalkane and the unstable nitrite ester (O-alkylation byproduct), along with unreacted starting material.

This guide addresses the specific challenge of separating the thermodynamic nitro product from the kinetic nitrite byproduct and other impurities. The protocols below prioritize safety and purity, leveraging the unique acidity of

-nitro esters for selective isolation.

Key Physical Properties

Property	Value	Notes
Molecular Formula		MW: 147.13 g/mol
Boiling Point (Atm)	166–167°C	Do not distill at atm pressure (Decomposition risk)
Boiling Point (Vac)	75–76°C @ 9 mmHg	Preferred purification method
Density	1.13 g/mL	@ 25°C
pKa	~6.0–8.0	Sufficiently acidic for alkaline extraction
Solubility	Immiscible in water	Soluble in Et ₂ O, DCM, EtOH

Purification Protocols

Phase 1: Initial Isolation (The Quench)

Objective: Remove the dipolar aprotic solvent (DMF/DMSO) and inorganic salts.[1]

- Quenching: Pour the crude reaction mixture into 5 volumes of ice-cold water. This effectively solubilizes the NaBr/NaNO₂ salts and the majority of the DMSO/DMF solvent.
- Extraction: Extract immediately with Diethyl Ether () or Dichloromethane (DCM).
 - Note: Ether is preferred if subsequent acid-base extraction is planned, as it facilitates cleaner phase separation.[1]
- Washing: Wash the organic phase with cold water to remove residual DMF.
 - Troubleshooting: If an emulsion forms, add a small amount of saturated NaCl (brine).

Phase 2: The "Nitronate" Purification Strategy (High Purity)

Objective: Chemically separate the desired nitro compound from neutral impurities (nitrite esters, unreacted halides) using its acidity.

Mechanism:

-Nitro esters are C-acids.[1] They can be deprotonated by mild bases to form water-soluble nitronate salts, while impurities remain in the organic phase.

WARNING: This step must be performed at 0°C to prevent the Nef Reaction (hydrolysis of the nitronate to a ketone/aldehyde).

- Extraction into Base:
 - Cool the organic layer (from Phase 1) to 0°C.
 - Extract with cold 10% NaOH or saturated .
 - Action: The **Ethyl 2-nitropropionate** moves to the Aqueous Layer (as a salt).
 - Action: The Ethyl 2-nitrite propionate (unstable) and Ethyl 2-bromopropionate stay in the Organic Layer.[1]
- Separation:
 - Separate the layers.[2][3][4] Keep the Aqueous Layer (contains product).
 - Optional: Wash the aqueous layer once with fresh ether to remove entrained impurities.
- Acidification & Recovery:
 - Immediately add the cold aqueous nitronate solution dropwise into a stirred mixture of fresh ether and cold dilute HCl (maintain pH < 2).
 - Critical: Do not allow the aqueous solution to warm up before acidification.
- Final Isolation:

- Separate the organic layer.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Dry over

or

.
- Concentrate under reduced pressure (Rotovap) at < 40°C.

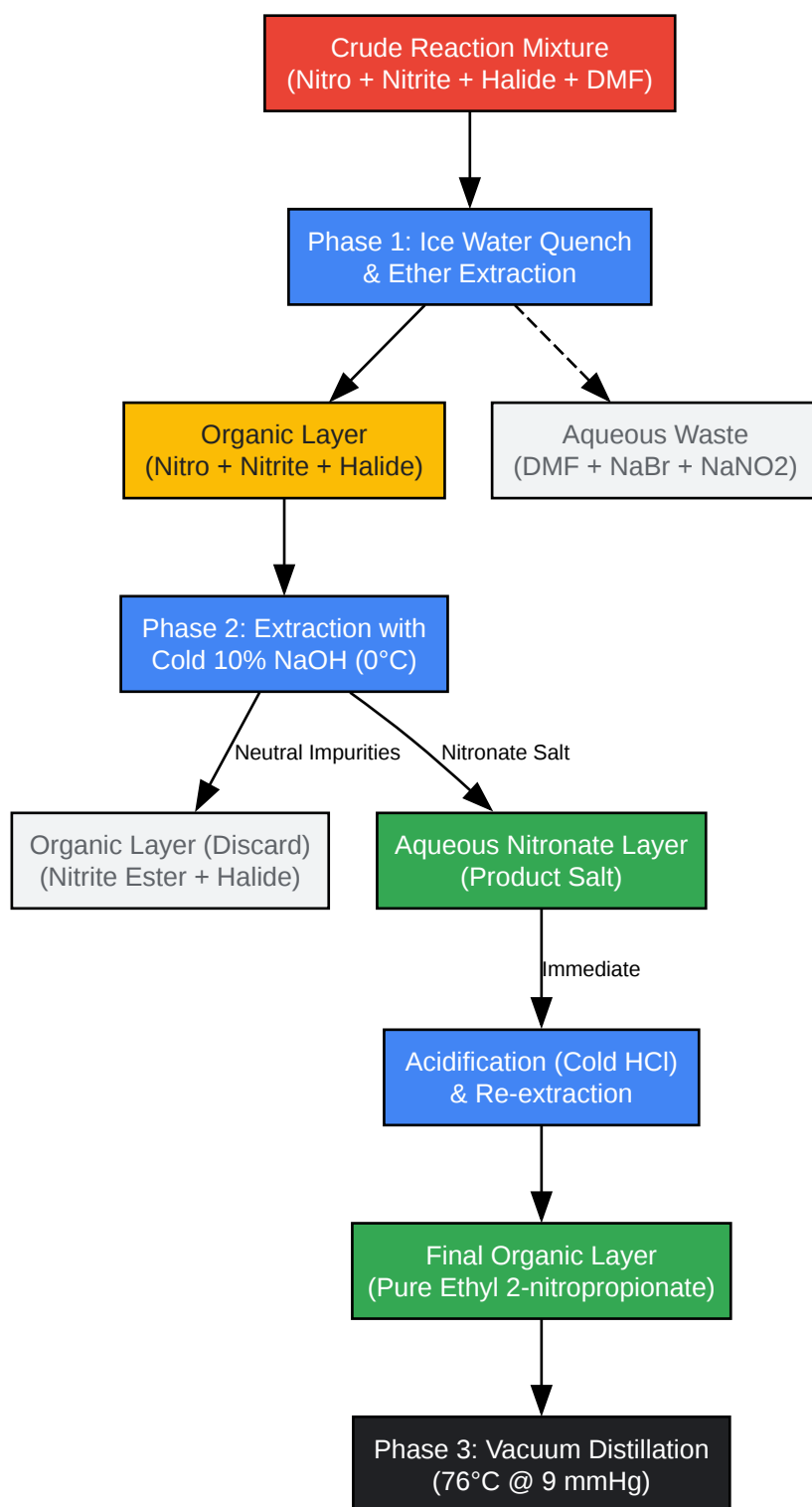
Phase 3: Vacuum Distillation (Final Polish)

Objective: Remove trace solvents and hydrolysis byproducts (Ethyl Pyruvate/Lactate).[\[1\]](#)

- Setup: Short-path distillation apparatus.
- Vacuum: High vacuum is essential (< 10 mmHg).[\[1\]](#)
- Temperature: Collect the fraction boiling at 75–76°C (9 mmHg).
- Safety: Do not overheat the pot residue. Nitrite esters (if remaining) can be shock-sensitive or pyrophoric when concentrated and heated.[\[1\]](#)

Process Visualization

The following workflow illustrates the logic of the Acid-Base purification strategy, distinguishing between the desired nitroalkane and the nitrite byproduct.



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Caption: Logical workflow for the selective isolation of **Ethyl 2-nitropropionate** using acid-base extraction logic.

Troubleshooting & FAQs

Q1: My crude product has a yellow/green tint and a pungent odor. Is this normal? A: The yellow color and pungent odor are characteristic of the alkyl nitrite byproduct. This confirms that O-alkylation occurred.^[1] If you follow Phase 2 (Alkaline Extraction), this impurity will remain in the organic wash and be discarded, leaving the nitro compound colorless or pale yellow.

Q2: Why did my yield drop significantly after the NaOH wash? A: You likely experienced the Nef Reaction. If the nitronate salt (in NaOH) is allowed to warm up or stand for too long, it hydrolyzes to the ketone (Ethyl Pyruvate) and releases

- Fix: Keep everything at 0°C and perform the acidification step immediately (within 5-10 minutes).

Q3: Can I skip the distillation? A: For general synthetic use, the product obtained after Phase 2 is often >95% pure. However, for analytical standards or sensitive catalytic applications (e.g., enantioselective Michael additions), vacuum distillation is required to remove trace water and hydrolysis products.

Q4: Is there an explosion risk? A: Yes. Alkyl nitrites and nitro compounds can be energetic.^[1]

- Never distill to dryness.
- Do not distill at atmospheric pressure (167°C is too high and risks thermal runaway).
- Ensure all nitrite byproducts are removed (via Phase 2 or chemically decomposed) before heating large quantities.

References

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